

# Spectroscopic and Methodological Profile of 2-((Difluoromethyl)sulfonyl)pyridine: A Technical Guide

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## Compound of Interest

**Compound Name:** 2-((Difluoromethyl)sulfonyl)pyridine

**Cat. No.:** B589232

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This technical guide provides an in-depth overview of the  $^1\text{H}$  and  $^{19}\text{F}$  Nuclear Magnetic Resonance (NMR) spectroscopic data for the compound **2-((Difluoromethyl)sulfonyl)pyridine**, also known as difluoromethyl 2-pyridyl sulfone. This document is intended for researchers, scientists, and professionals in the field of drug development and organic chemistry, offering a centralized resource for the compound's characterization and the methodologies for its analysis.

## Core Spectroscopic Data

The following tables summarize the quantitative  $^1\text{H}$  and  $^{19}\text{F}$  NMR spectroscopic data for **2-((Difluoromethyl)sulfonyl)pyridine**, as characterized in deuterated chloroform ( $\text{CDCl}_3$ ).

### Table 1: $^1\text{H}$ NMR Spectroscopic Data

Chemical Shift ( $\delta$ ) ppm	Multiplicity	Coupling Constant (J) Hz	Integration	Assignment
8.78	d	4.7	1H	Pyridine H6
8.12	d	7.9	1H	Pyridine H3
8.01	td	7.8, 1.8	1H	Pyridine H4
7.65	ddd	7.6, 4.8, 1.0	1H	Pyridine H5
6.64	t	52.8	1H	$\text{SO}_2\text{CHF}_2$

**Table 2:  $^{19}\text{F}$  NMR Spectroscopic Data**

Chemical Shift ( $\delta$ ) ppm	Multiplicity	Coupling Constant (J) Hz	Assignment
-112.4	d	52.8	$\text{SO}_2\text{CF}_2$

## Experimental Protocols

The NMR spectra were acquired according to the following general procedure.

Instrumentation: NMR spectra were recorded on a 400 MHz spectrometer.

Sample Preparation: The sample of **2-((Difluoromethyl)sulfonyl)pyridine** was dissolved in deuterated chloroform ( $\text{CDCl}_3$ ).

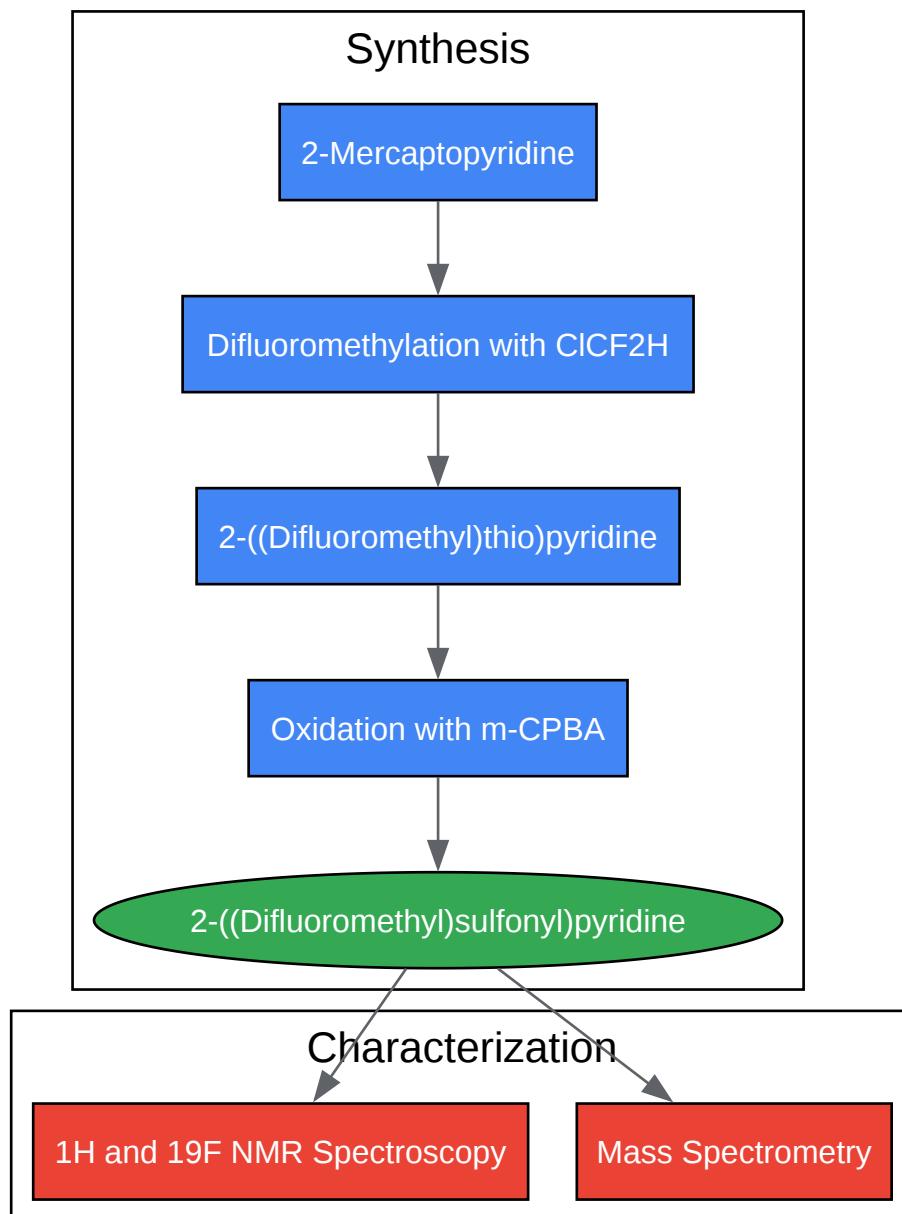
$^1\text{H}$  NMR Spectroscopy: Proton NMR spectra were acquired at 400 MHz. Chemical shifts are reported in parts per million (ppm) relative to tetramethylsilane (TMS) as an internal standard ( $\delta$  0.00).

$^{19}\text{F}$  NMR Spectroscopy: Fluorine-19 NMR spectra were acquired at a frequency of 376 MHz. Chemical shifts are reported in parts per million (ppm) relative to  $\text{CFCl}_3$  as an external standard ( $\delta$  0.0).

## Synthesis and Characterization Workflow

The synthesis of **2-((difluoromethyl)sulfonyl)pyridine** involves a two-step process starting from 2-mercaptopypyridine. The subsequent characterization relies on standard spectroscopic techniques.

### Workflow for Synthesis and Characterization



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Synthesis and characterization workflow.

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